

What are the physicochemical properties of N-Acetyl-3,5-diiodo-L-tyrosine?

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **N-Acetyl-3,5-diiodo-L-tyrosine**

Cat. No.: **B032291**

[Get Quote](#)

N-Acetyl-3,5-diiodo-L-tyrosine: A Comprehensive Physicochemical Profile

For Researchers, Scientists, and Drug Development Professionals

N-Acetyl-3,5-diiodo-L-tyrosine is a synthetically modified derivative of the amino acid L-tyrosine. The introduction of two iodine atoms onto the phenolic ring and an acetyl group at the nitrogen terminus significantly alters its physicochemical properties, making it a compound of interest in various research and development areas, particularly in thyroid-related studies and as a precursor for radiolabeled compounds. This technical guide provides an in-depth overview of the core physicochemical properties of **N-Acetyl-3,5-diiodo-L-tyrosine**, complete with experimental methodologies and relevant biological context.

Core Physicochemical Properties

The key physicochemical parameters of **N-Acetyl-3,5-diiodo-L-tyrosine** are summarized in the tables below. These values are crucial for understanding its behavior in biological systems and for the design of analytical and formulation protocols.

Table 1: General and Physical Properties

Property	Value
Chemical Formula	<chem>C11H11I2NO4</chem> [1] [2] [3]
Molecular Weight	475.02 g/mol [2] [3]
Appearance	White to light yellow crystalline powder [1]
Melting Point	124.0 to 128.0 °C [2]
CAS Number	1027-28-7 [1] [2] [3]
Storage Conditions	Store at 0-8°C in a dry, dark place. [1] [2]

Table 2: Predicted Physicochemical Properties

Property	Predicted Value
Density	$2.206 \pm 0.06 \text{ g/cm}^3$ [2]
Boiling Point	$532.9 \pm 50.0 \text{ }^\circ\text{C}$ [2]
Flash Point	276.1 °C [2]
pKa	2.98 ± 0.10 [2]
Vapor Pressure	3.47E-12 mmHg at 25°C [2]
Refractive Index	1.692 [2]

Table 3: Solubility Profile

Solvent	Solubility
Methanol	Almost transparent [2]
Water	Enhanced solubility compared to other iodinated tyrosine derivatives is noted, but quantitative data is not readily available. [1]
DMSO	Soluble (based on the solubility of the related compound 3,5-Diido-L-tyrosine) [4]

Experimental Protocols

The following sections provide detailed, representative methodologies for the determination of key physicochemical properties and for the synthesis of N-acetylated amino acids.

Synthesis of N-Acetyl-Amino Acids (General Protocol)

This protocol describes a general method for the N-acetylation of an amino acid using acetic anhydride, which can be adapted for the synthesis of **N-Acetyl-3,5-diiodo-L-tyrosine** from its precursor, 3,5-diiodo-L-tyrosine.

Materials:

- Amino acid (e.g., 3,5-diiodo-L-tyrosine)
- Acetic acid
- Acetic anhydride
- Water
- Reaction vessel with stirring and temperature control
- Distillation apparatus
- Crystallization vessel
- Filtration apparatus
- Drying oven

Procedure:

- Mix the amino acid and acetic acid in a molar ratio of 1:4-7 in the reaction vessel.
- Heat the mixture to 40-70°C and stir for 1-6 hours.
- Over a period of 1 to 5 hours, uniformly add acetic anhydride in a molar amount equivalent to 1.0 to 1.4 times that of the amino acid, while maintaining the temperature at 40-70°C.

- Continue stirring and maintaining the temperature for an additional 1 to 4 hours.
- Rapidly distill the mixture under vacuum (0.07 to 0.08 MPa) at 90°C until the volume of the distilled liquid is 1.0 to 1.3 times the initial volume of acetic acid.
- Add water, equivalent to 1 to 3 times the mass of the starting amino acid, to the residue.
- Stir and cool the mixture to induce crystallization.
- Allow the crystallization to proceed for 1 to 24 hours.
- Separate the solid product by filtration.
- Dry the collected solid in an oven to obtain the N-acetylated amino acid.

Determination of Melting Point (Capillary Method)

Materials:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Sample of **N-Acetyl-3,5-diiodo-L-tyrosine** (finely powdered and dry)
- Mortar and pestle (if sample is not a fine powder)

Procedure:

- Ensure the sample is a fine, dry powder. If necessary, gently grind the crystals in a mortar.
- Load the capillary tube by tapping the open end into the powdered sample until a small amount of solid enters the tube.
- Invert the tube and tap it gently on a hard surface to pack the solid into the closed end. The packed sample height should be 2-3 mm.
- Place the loaded capillary tube into the heating block of the melting point apparatus.

- Heat the block rapidly to a temperature approximately 15-20°C below the expected melting point.
- Decrease the heating rate to 1-2°C per minute to allow for thermal equilibrium.
- Observe the sample through the magnifying lens.
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
- Record the temperature at which the entire sample has completely melted (the end of the melting range).
- The melting point is reported as this range. For a pure substance, this range should be narrow (1-2°C).

Determination of Solubility (Qualitative Method)

Materials:

- Test tubes
- Vortex mixer or stirring rod
- Sample of **N-Acetyl-3,5-diiodo-L-tyrosine**
- Various solvents (e.g., water, methanol, ethanol, DMSO, acetone)

Procedure:

- Place a small, accurately weighed amount of the solid (e.g., 1-5 mg) into a clean, dry test tube.
- Add a small volume of the chosen solvent (e.g., 0.1 mL) to the test tube.
- Vigorously agitate the mixture using a vortex mixer or by stirring with a glass rod for 1-2 minutes.
- Observe the mixture to see if the solid has dissolved completely.

- If the solid has not dissolved, continue to add the solvent in small increments (e.g., 0.1 mL at a time), agitating after each addition, until the solid dissolves or a total volume of 1 mL has been added.
- Record the solubility in qualitative terms (e.g., very soluble, soluble, sparingly soluble, or insoluble) based on the amount of solvent required to dissolve the sample.

Biological Context and Signaling Pathways

N-Acetyl-3,5-diiodo-L-tyrosine is closely related to the biosynthesis of thyroid hormones. In the body, it is expected to be deacetylated to 3,5-diiodo-L-tyrosine (DIT). DIT is a crucial intermediate in the synthesis of thyroxine (T4) and triiodothyronine (T3) within the thyroid gland. [2][5]

The synthesis of thyroid hormones is a multi-step process that occurs in the thyroid follicles. The key steps involving DIT are:

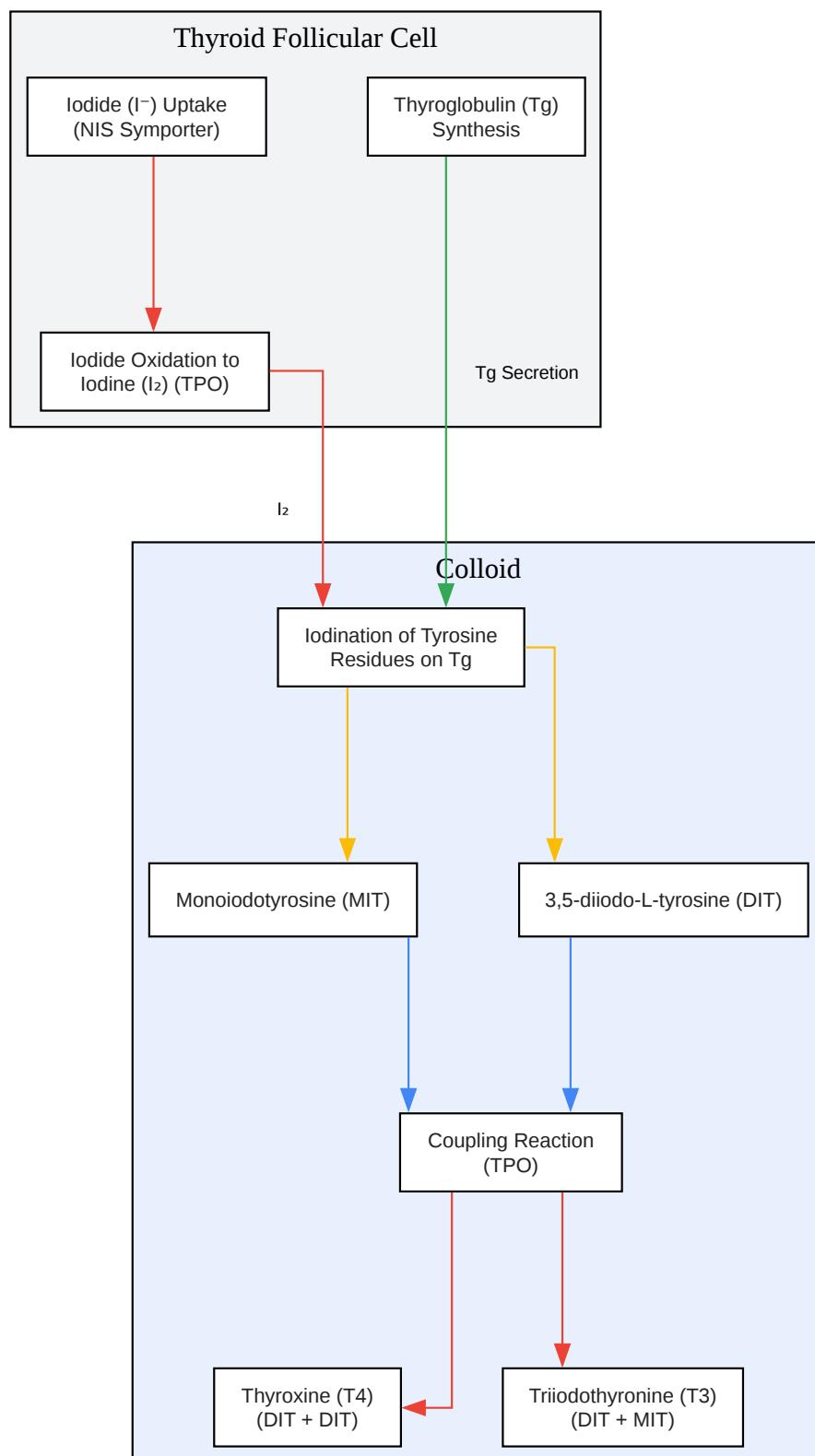
- Iodination of Tyrosine: Tyrosine residues within the thyroglobulin protein are iodinated to form monoiodotyrosine (MIT) and diiodotyrosine (DIT).
- Coupling Reaction: Two molecules of DIT couple to form thyroxine (T4), or one molecule of DIT couples with one molecule of MIT to form triiodothyronine (T3). [5]

Below is a diagram illustrating the workflow for the synthesis of N-acetylated amino acids and the signaling pathway for thyroid hormone synthesis.



[Click to download full resolution via product page](#)

Synthesis Workflow for N-Acetylation

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. Diiodotyrosine - Wikipedia [en.wikipedia.org]
- 3. m.youtube.com [m.youtube.com]
- 4. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 5. Chapter 2 Thyroid Hormone Synthesis And Secretion - Endotext - NCBI Bookshelf [ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [What are the physicochemical properties of N-Acetyl-3,5-diiodo-L-tyrosine?]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b032291#what-are-the-physicochemical-properties-of-n-acetyl-3-5-diiodo-l-tyrosine>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com